

An In-depth Technical Guide to 4-Hexyl-2-methoxy-1,3-dioxolane

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Compound of Interest

Compound Name: 4-Hexyl-2-methoxy-1,3-dioxolane

Cat. No.: B1374735

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **4-Hexyl-2-methoxy-1,3-dioxolane**, including its chemical structure, physical properties, and a representative synthetic protocol. Due to the limited availability of extensive biological data, this document focuses on the fundamental chemical characteristics of the molecule.

Chemical Structure and Properties

4-Hexyl-2-methoxy-1,3-dioxolane is a cyclic acetal. The core of the molecule is a 1,3-dioxolane ring, which is substituted with a hexyl group at the 4th position and a methoxy group at the 2nd position. The presence of two chiral centers at positions 2 and 4 indicates the potential for stereoisomerism (cis/trans isomers).

Table 1: Chemical and Physical Properties of **4-Hexyl-2-methoxy-1,3-dioxolane**

Property	Value
Molecular Formula	C10H20O3
Molecular Weight	188.26 g/mol
Appearance	Colorless liquid (predicted)
Boiling Point	Not precisely documented, but expected to be in the range of similar acetals.
Solubility	Expected to be soluble in organic solvents and have low solubility in water.
CAS Number	86333-33-3

Synthesis of 4-Hexyl-2-methoxy-1,3-dioxolane

A common and efficient method for the synthesis of **4-Hexyl-2-methoxy-1,3-dioxolane** involves the acid-catalyzed reaction of 1,2-octanediol with trimethyl orthoformate.

Materials:

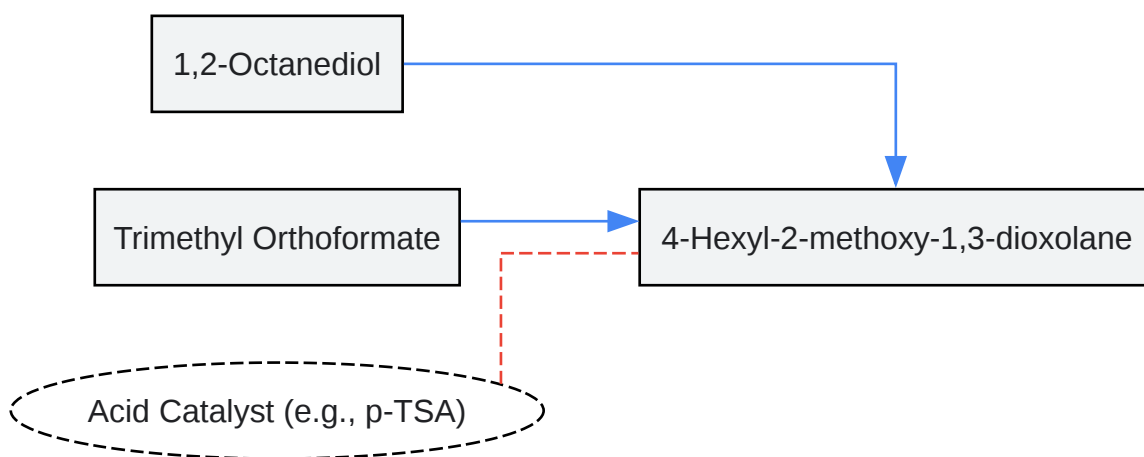
- 1,2-Octanediol
- Trimethyl orthoformate
- Acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous solvent (e.g., dichloromethane or toluene)
- Sodium bicarbonate solution (for quenching)
- Anhydrous magnesium sulfate (for drying)
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Purification apparatus (e.g., distillation setup or flash chromatography system)

Procedure:

- To a solution of 1,2-octanediol in the chosen anhydrous solvent, add trimethyl orthoformate.
- Add a catalytic amount of the acid catalyst to the reaction mixture.
- The reaction mixture is then typically heated to reflux and monitored by a suitable technique (e.g., thin-layer chromatography or gas chromatography) until the starting material is consumed.
- Upon completion, the reaction is cooled to room temperature and quenched by the addition of a mild base, such as a saturated aqueous solution of sodium bicarbonate.
- The organic layer is separated, washed with brine, and dried over an anhydrous drying agent like magnesium sulfate.
- The solvent is removed under reduced pressure.
- The crude product is purified by distillation or flash column chromatography to yield the pure **4-Hexyl-2-methoxy-1,3-dioxolane**.

Mandatory Visualization

The following diagram illustrates the synthetic pathway for **4-Hexyl-2-methoxy-1,3-dioxolane**.



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Caption: Synthetic pathway of **4-Hexyl-2-methoxy-1,3-dioxolane**.

Potential Applications

While specific applications in drug development are not widely documented, the chemical structure of **4-Hexyl-2-methoxy-1,3-dioxolane** suggests potential utility in the following areas:

- **Fragrance and Flavor Industry:** The molecule has been identified as a potential fragrance ingredient.
- **Protecting Group Chemistry:** The 1,3-dioxolane moiety can serve as a protecting group for 1,2-diols in multi-step organic syntheses. The acetal is stable under basic and neutral conditions and can be readily removed under acidic conditions.
- **Chiral Building Block:** As a chiral molecule, it could potentially be used as a starting material or intermediate in the synthesis of more complex chiral molecules.

Further research is required to fully elucidate the biological activity and potential therapeutic applications of **4-Hexyl-2-methoxy-1,3-dioxolane**.

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Hexyl-2-methoxy-1,3-dioxolane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1374735#4-hexyl-2-methoxy-1-3-dioxolane-chemical-structure\]](https://www.benchchem.com/product/b1374735#4-hexyl-2-methoxy-1-3-dioxolane-chemical-structure)

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